

NSC632839 in Prostate Cancer Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: NSC632839

Cat. No.: B1662893

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These application notes provide a comprehensive overview of the effects of **NSC632839** on prostate cancer cells, including its inhibitory concentrations and mechanism of action. Detailed protocols for key experimental procedures are included to facilitate the replication and further investigation of these findings.

Data Presentation

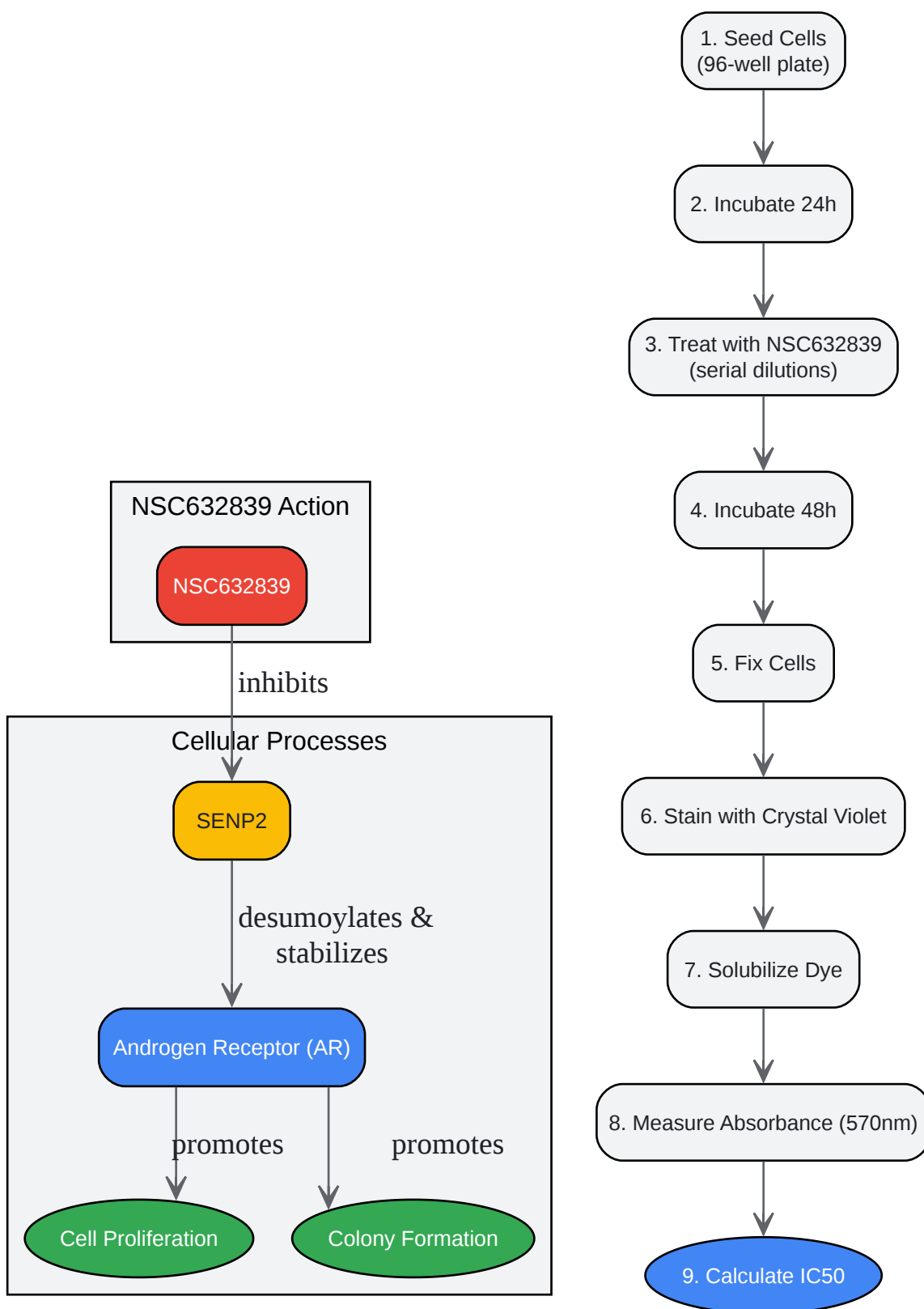
The half-maximal inhibitory concentration (IC₅₀) of **NSC632839** was determined in two human prostate cancer cell lines, PC3 and LNCaP, as well as in a normal human fibroblast cell line, CCD-1072Sk. The results demonstrate a significant antiproliferative effect of **NSC632839** on prostate cancer cells with minimal impact on normal cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)

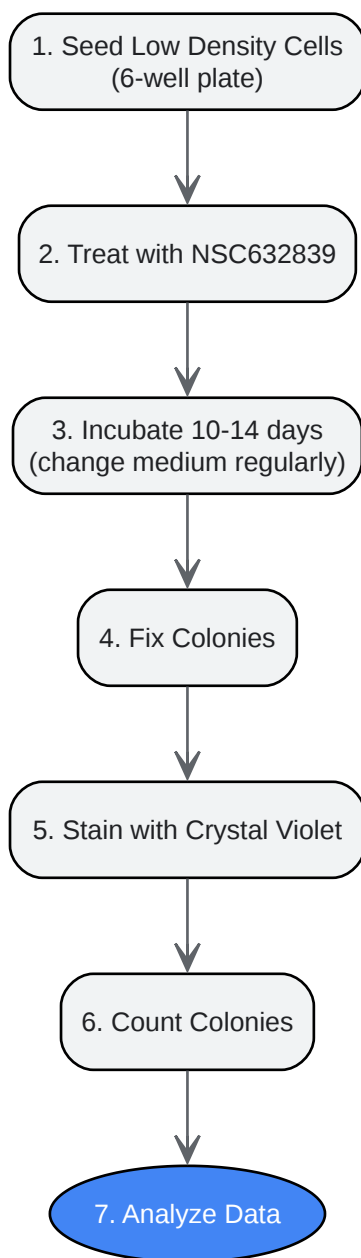
Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
PC3	Prostate Cancer	1.9	[1] [2]
LNCaP	Prostate Cancer	3.1	[1] [2]
CCD-1072Sk	Normal Fibroblast	17.7	[1] [2]

Mechanism of Action

NSC632839 is a dual-function inhibitor, targeting both deubiquitination and desumoylation processes.[1][2] One of its key targets is the Sentrin-specific protease 2 (SEN2), a desumoylation enzyme.[1] In prostate cancer, the expression of SEN2 has been found to be elevated in metastatic tissue and correlates with the Androgen Receptor (AR) signaling pathway.[1][2] By inhibiting SEN2, **NSC632839** is believed to disrupt the stability and function of the Androgen Receptor, thereby exerting its antiproliferative and anti-clonogenic effects on prostate cancer cells.[1]

Signaling Pathway Diagram





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References

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